

An In-depth Technical Guide to 2-Bromo-3',4'-(ethylenedioxy)benzophenone

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Compound of Interest

	<i>3-BROMO-3',4'-(ETHYLENEDIOXY)BENZOPHENONE</i>
Compound Name:	
CAS No.:	727419-55-8
Cat. No.:	B1270918

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A Note on Chemical Nomenclature: This guide focuses on 2-Bromo-3',4'-(ethylenedioxy)benzophenone, CAS Number 164526-08-3. While the initial request specified the 3-bromo isomer, extensive database searches did not yield a commercially available or well-characterized compound with that specific substitution pattern. It is presumed that the intended compound of interest is the 2-bromo isomer, for which technical data is available.

Introduction: The Benzophenone Scaffold in Modern Drug Discovery

Benzophenones represent a core structural motif in medicinal chemistry, found in numerous naturally occurring and synthetic molecules with a wide array of biological activities.^[1] This diaryl ketone framework serves as a versatile scaffold for the design of therapeutic agents targeting a range of conditions, including cancer, inflammation, and viral infections.^[2] The substitution pattern on the aromatic rings of the benzophenone core is a critical determinant of its pharmacological properties, allowing for the fine-tuning of its biological activity.^[1] The incorporation of a bromine atom and an ethylenedioxy group, as seen in 2-Bromo-3',4'-

(ethylenedioxy)benzophenone, introduces specific electronic and steric features that can significantly influence its interaction with biological targets.

This technical guide provides a comprehensive overview of 2-Bromo-3',4'-(ethylenedioxy)benzophenone, intended for researchers, scientists, and professionals in the field of drug development. It will delve into its chemical identity, synthesis, and physicochemical properties, and explore its potential applications as a building block in the synthesis of novel bioactive compounds.

Chemical Identity and Physicochemical Properties

A clear understanding of the fundamental chemical and physical properties of a compound is paramount for its effective use in research and development.

Identifier	Value
Compound Name	2-Bromo-3',4'-(ethylenedioxy)benzophenone
CAS Number	164526-08-3[3]
Molecular Formula	C ₁₅ H ₁₁ BrO ₃ [3]
Molecular Weight	319.15 g/mol [3]
SMILES	<chem>O=C(C1=CC=C2C(OCCO2)=C1)C3=CC=CC=C3Br</chem> [3]
MDL Number	MFCD00430092[3]

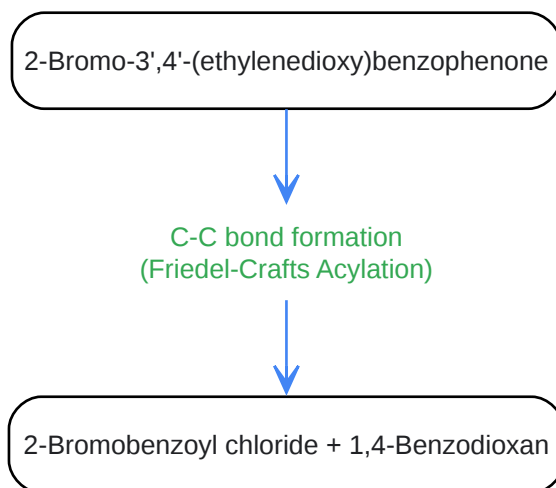
Synthesis and Mechanistic Insights

The synthesis of substituted benzophenones can be achieved through various established organic chemistry methodologies. A common and effective route for the preparation of 2-Bromo-3',4'-(ethylenedioxy)benzophenone involves a Friedel-Crafts acylation reaction.

Retrosynthetic Analysis

A logical approach to devising the synthesis of the target molecule is through retrosynthesis, which involves deconstructing the molecule into simpler, commercially available starting

materials.



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Caption: Retrosynthetic approach for 2-Bromo-3',4'-(ethylenedioxy)benzophenone.

Experimental Protocol: Friedel-Crafts Acylation

This protocol outlines a general procedure for the synthesis of 2-Bromo-3',4'-(ethylenedioxy)benzophenone via Friedel-Crafts acylation.

Materials:

- 1,4-Benzodioxan
- 2-Bromobenzoyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (HCl), aqueous solution
- Sodium bicarbonate (NaHCO_3), saturated aqueous solution
- Anhydrous magnesium sulfate (MgSO_4)

- Standard laboratory glassware and magnetic stirrer

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous aluminum chloride (1.2 eq) to anhydrous dichloromethane.
- **Addition of Acyl Chloride:** Cool the suspension to 0 °C in an ice bath. Slowly add 2-bromobenzoyl chloride (1.0 eq) dissolved in anhydrous dichloromethane via the dropping funnel.
- **Addition of 1,4-Benzodioxan:** To the resulting mixture, add 1,4-benzodioxan (1.1 eq) dropwise, maintaining the temperature at 0 °C.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, carefully pour the reaction mixture into a flask containing crushed ice and concentrated hydrochloric acid.
- **Extraction:** Separate the organic layer and extract the aqueous layer with dichloromethane (3 x 50 mL).
- **Washing:** Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to yield the pure 2-Bromo-3',4'-(ethylenedioxy)benzophenone.

Causality of Experimental Choices:

- **Anhydrous Conditions:** The use of anhydrous reagents and a nitrogen atmosphere is crucial as aluminum chloride, the Lewis acid catalyst, is highly moisture-sensitive.
- **Controlled Temperature:** The initial cooling to 0 °C helps to control the exothermic nature of the Friedel-Crafts acylation and minimize the formation of side products.
- **Acidic Work-up:** The addition of ice and HCl is necessary to quench the reaction and decompose the aluminum chloride complex formed during the reaction.
- **Bicarbonate Wash:** The sodium bicarbonate wash neutralizes any remaining acidic components.

Spectroscopic Characterization

The structural elucidation of the synthesized 2-Bromo-3',4'-(ethylenedioxy)benzophenone is confirmed through various spectroscopic techniques. While specific spectra for this exact compound are not readily available in public domains, the expected characteristic signals are outlined below based on the analysis of similar structures.

- **¹H NMR (Proton Nuclear Magnetic Resonance):** The spectrum would be expected to show characteristic signals for the aromatic protons on both the bromophenyl and the ethylenedioxy-substituted phenyl rings. The four protons of the ethylenedioxy group would likely appear as a singlet or a multiplet in the region of 4.2-4.4 ppm.
- **¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):** The spectrum would display distinct signals for each of the 15 carbon atoms. The carbonyl carbon would be expected to appear significantly downfield (around 195 ppm).
- **IR (Infrared) Spectroscopy:** A strong absorption band characteristic of the carbonyl (C=O) stretching vibration would be prominent, typically in the range of 1650-1670 cm⁻¹.
- **MS (Mass Spectrometry):** The mass spectrum would show the molecular ion peak [M]⁺ and a characteristic [M+2]⁺ peak of similar intensity due to the presence of the bromine atom.

Applications in Research and Drug Development

Substituted benzophenones are valuable intermediates in the synthesis of a wide range of biologically active molecules.[4] 2-Bromo-3',4'-(ethylenedioxy)benzophenone can serve as a key building block in several areas of drug discovery.

As a Precursor for Anti-inflammatory Agents

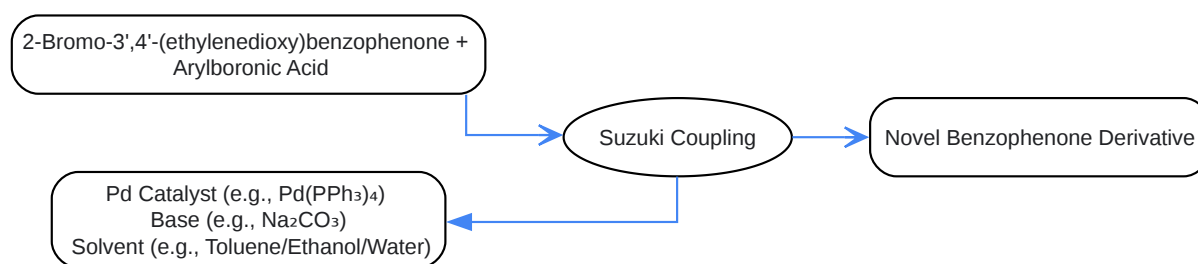
The benzophenone scaffold is present in several non-steroidal anti-inflammatory drugs (NSAIDs).[5] The bromine atom on the phenyl ring provides a reactive handle for further chemical modifications, such as cross-coupling reactions, to introduce diverse functionalities and generate libraries of novel compounds for screening as potential anti-inflammatory agents.[6]

In the Development of Antimicrobial Compounds

The hybridization of the benzophenone moiety with other heterocyclic systems, such as azetidinones, has been shown to yield compounds with significant antimicrobial activity.[4] The ethylenedioxy group can modulate the lipophilicity and electronic properties of the molecule, potentially enhancing its ability to penetrate microbial cell membranes.

Workflow for a Suzuki Cross-Coupling Reaction

The bromine atom in 2-Bromo-3',4'-(ethylenedioxy)benzophenone makes it an ideal substrate for palladium-catalyzed cross-coupling reactions, such as the Suzuki reaction, to form new carbon-carbon bonds.



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Caption: A generalized workflow for a Suzuki cross-coupling reaction.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling 2-Bromo-3',4'-(ethylenedioxy)benzophenone.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors.
- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.

While specific toxicological data for this compound is not available, it should be handled with the care afforded to all novel chemical entities.

Conclusion

2-Bromo-3',4'-(ethylenedioxy)benzophenone is a valuable chemical intermediate with significant potential in the field of drug discovery and materials science. Its synthesis via established methods like Friedel-Crafts acylation is straightforward, and its chemical structure offers multiple avenues for further functionalization. The presence of the bromine atom allows for the application of modern cross-coupling methodologies to create diverse molecular architectures. For researchers and scientists, this compound represents a key starting material for the exploration of new chemical space and the development of novel molecules with tailored biological activities.

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